

# The Chemical Architecture of Bacilysin: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bacilysin*

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**Bacilysin**, a dipeptide antibiotic produced by various *Bacillus* species, has garnered significant attention from the scientific community for its broad-spectrum antimicrobial activity.<sup>[1][2]</sup> Its simple yet effective chemical structure, coupled with a unique mode of action, makes it a compelling subject for researchers in microbiology, biochemistry, and drug development. This guide provides an in-depth exploration of the chemical structure of **Bacilysin**, its physicochemical properties, biosynthesis, and mechanism of action, supported by experimental methodologies and visual diagrams.

## Core Chemical Structure

**Bacilysin** is a dipeptide with the molecular formula C<sub>12</sub>H<sub>18</sub>N<sub>2</sub>O<sub>5</sub>.<sup>[1][3][4]</sup> It is comprised of an L-alanine residue at the N-terminus linked via a peptide bond to the non-proteinogenic amino acid L-anticapsin at the C-terminus.<sup>[1][4][5]</sup> The antimicrobial efficacy of **Bacilysin** is primarily attributed to the L-anticapsin moiety.<sup>[1]</sup> First identified in 1946, it was initially named bacillin.<sup>[1][4]</sup>

The systematic IUPAC name for **Bacilysin** is (2S)-2-[[[(2S)-2-aminopropanoyl]amino]-3-[(1R,2S,6R)-5-oxo-7-oxabicyclo[4.1.0]heptan-2-yl]propanoic acid.<sup>[3][4]</sup>

## Physicochemical and Quantitative Data

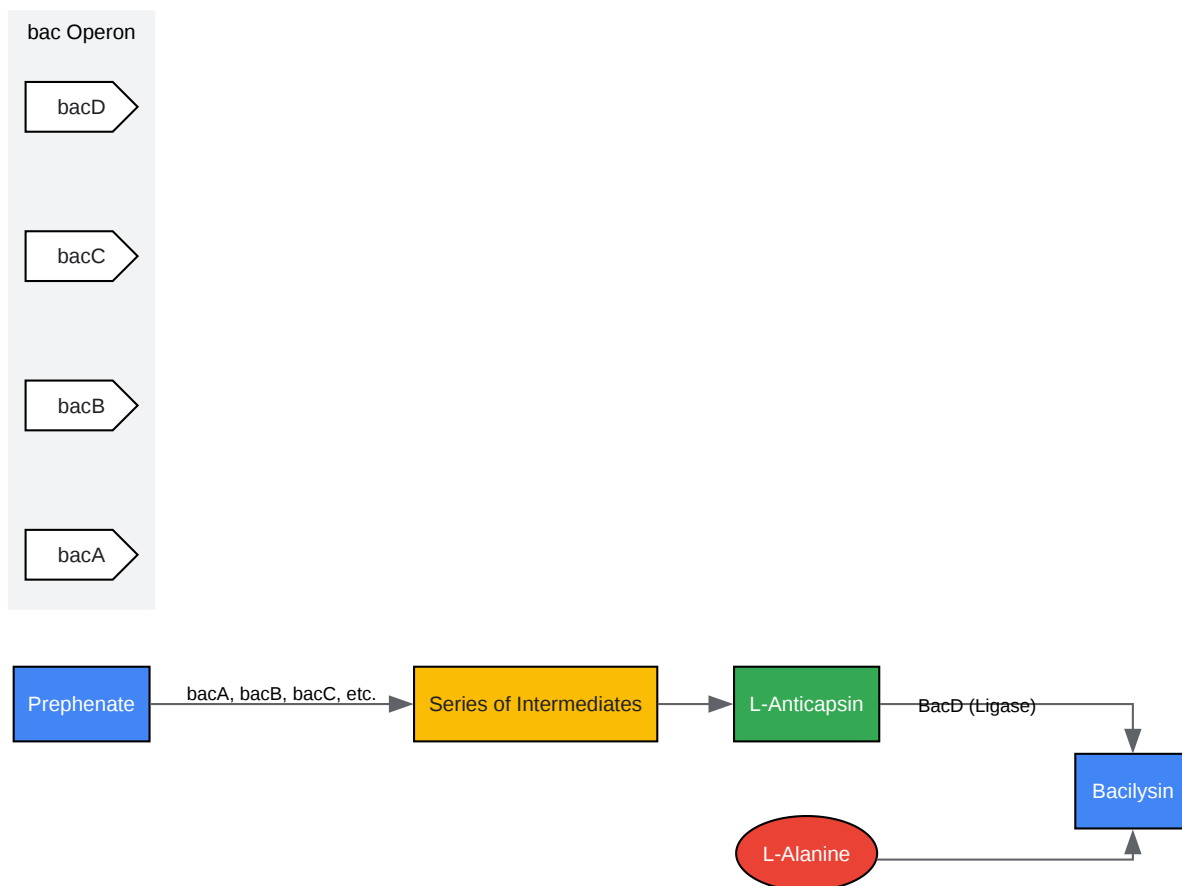
A summary of the key quantitative and physicochemical properties of **Bacilysin** is presented in the table below.

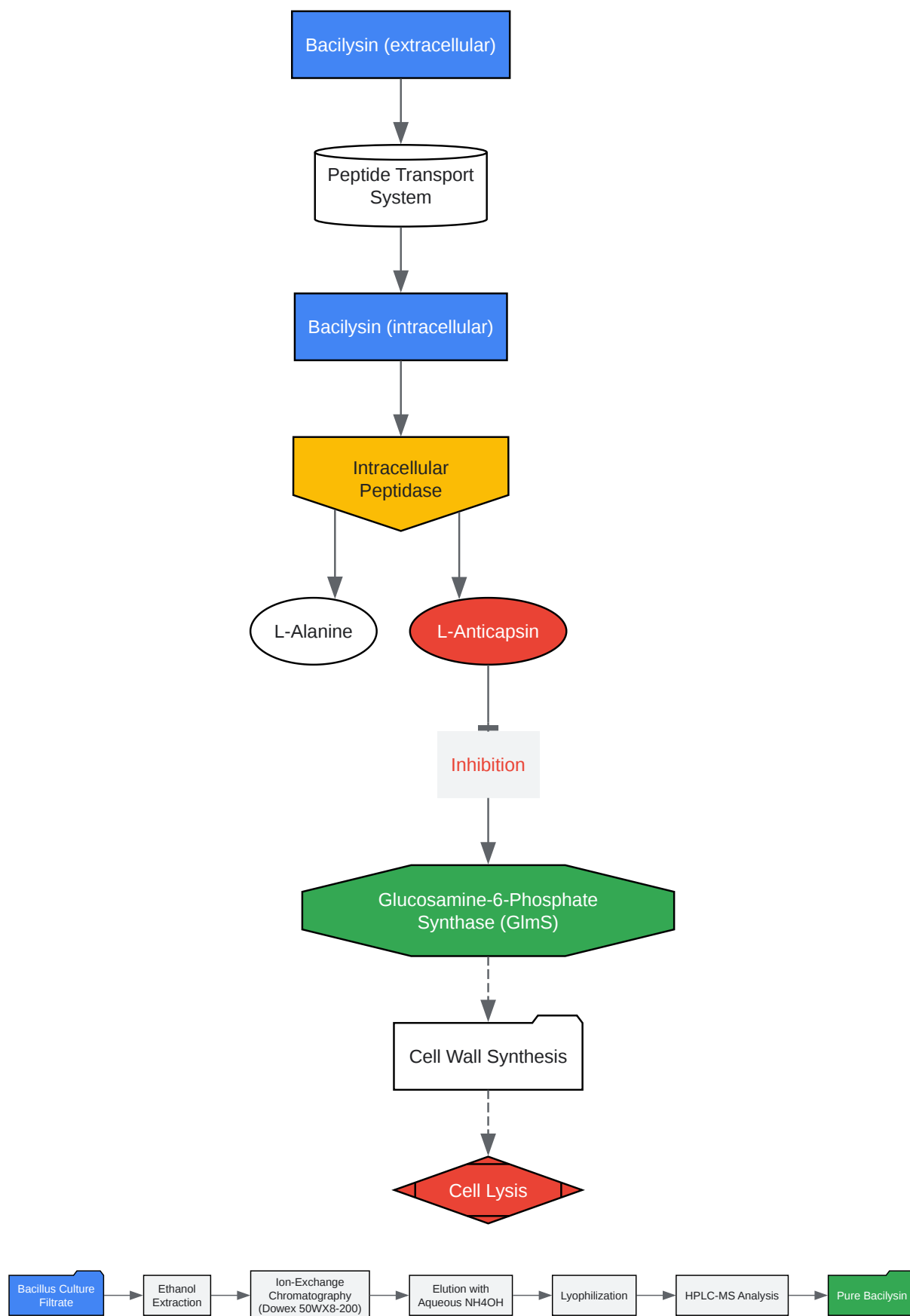
Property	Value	Source
Molecular Formula	C <sub>12</sub> H <sub>18</sub> N <sub>2</sub> O <sub>5</sub>	[1][3][4][6]
Molecular Weight	270.28 g/mol	[1][3][4]
Exact Mass	270.12157168 Da	[3][6]
Elemental Analysis	C: 53.33%, H: 6.71%, N: 10.36%, O: 29.60%	[6][7][8]
Appearance	White amorphous powder	[8]
Solubility	Freely soluble in water; soluble in 80% alcohol; sparingly soluble in absolute alcohol. Soluble in DMSO.	[4][8]
Stability	Stable in aqueous solution at 100°C for 5 minutes at pH 7; becomes inactive at pH 2 or pH 9.	[8]
CAS Number	29393-20-2	[3][4][6]

## Biosynthesis of Bacilysin

**Bacilysin** is synthesized non-ribosomally by a pathway that branches from the aromatic amino acid pathway at the intermediate prephenate.[1][5][9][10] The biosynthesis is governed by the bac operon (also referred to as bacABCDEywfG).[1][11]

The key steps in the biosynthesis of the L-anticapsin moiety from prephenate are catalyzed by enzymes encoded by the bac operon. For instance, BacA, a decarboxylase, acts on prephenate.[12] BacB, an oxidase, is involved in the synthesis of a precursor to L-anticapsin.[12] The final step in **Bacilysin** synthesis is the ATP-dependent ligation of L-alanine and L-anticapsin, catalyzed by the BacD amino acid ligase.[4]





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